

# Rasfonin: A Technical Guide to its Chemical Structure, Properties, and Mechanism of Action

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## Compound of Interest

Compound Name: *Rasfonin*

Cat. No.: *B1678817*

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## Introduction

**Rasfonin** is a fungal metabolite that has garnered significant interest in the field of oncology for its potent and selective inhibition of Ras-dependent signaling pathways. The Ras family of small GTPases are critical regulators of cell proliferation, differentiation, and survival. Mutations in Ras genes are among the most common oncogenic drivers in human cancers, making them a key target for therapeutic intervention. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **Rasfonin**, with a focus on its mechanism of action in cancer cells. Detailed experimental protocols for key assays and visualizations of the relevant signaling pathways are included to facilitate further research and drug development efforts.

## Chemical Structure and Properties

**Rasfonin** is a 2-pyrone derivative with a complex chemical structure. Its systematic IUPAC name is [(2R,3R)-2-[(E,2S,4R)-4,6-dimethyloct-6-en-2-yl]-6-oxo-2,3-dihydropyran-3-yl](2E,4E,6S)-8-hydroxy-6-(hydroxymethyl)-4-methylocta-2,4-dienoate.

Property	Value	Source
Molecular Formula	C <sub>25</sub> H <sub>38</sub> O <sub>6</sub>	PubChem
Molecular Weight	434.6 g/mol	PubChem
CAS Number	303156-68-5	PubChem
IUPAC Name	[(2R,3R)-2-[(E,2S,4R)-4,6-dimethyloct-6-en-2-yl]-6-oxo-2,3-dihydropyran-3-yl] (2E,4E,6S)-8-hydroxy-6-(hydroxymethyl)-4-methylocta-2,4-dienoate	PubChem
SMILES	C/C=C(\C)/C--INVALID-LINK--C--INVALID-LINK--[C@@H]1--INVALID-LINK--OC(=O)/C=C/C/C(=C/--INVALID-LINK--CO)/C	PubChem
Solubility	Soluble in DMSO, Ethanol, and Methanol.	Cayman Chemical <a href="#">[1]</a>

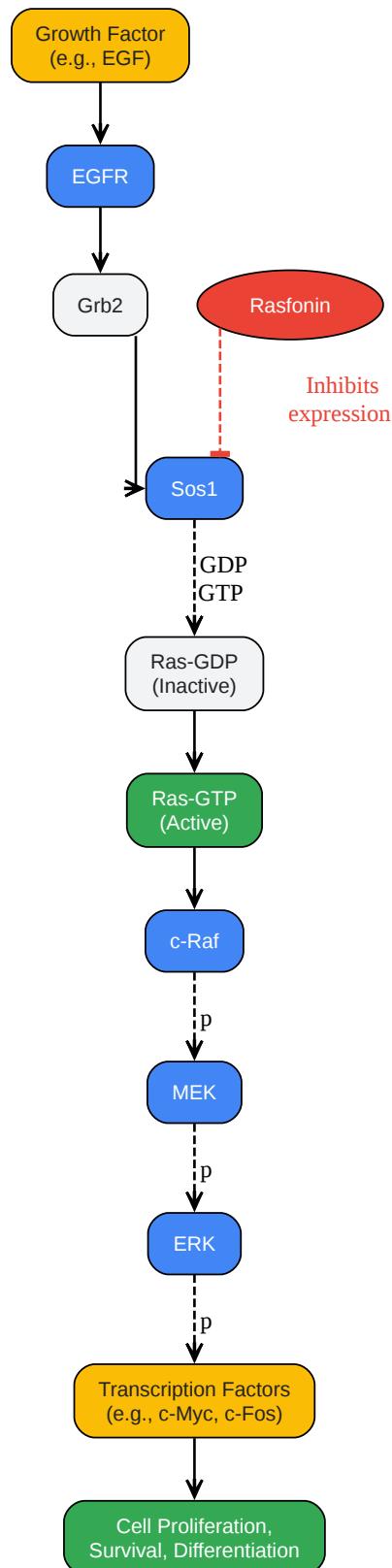
## Biological Activity and Mechanism of Action

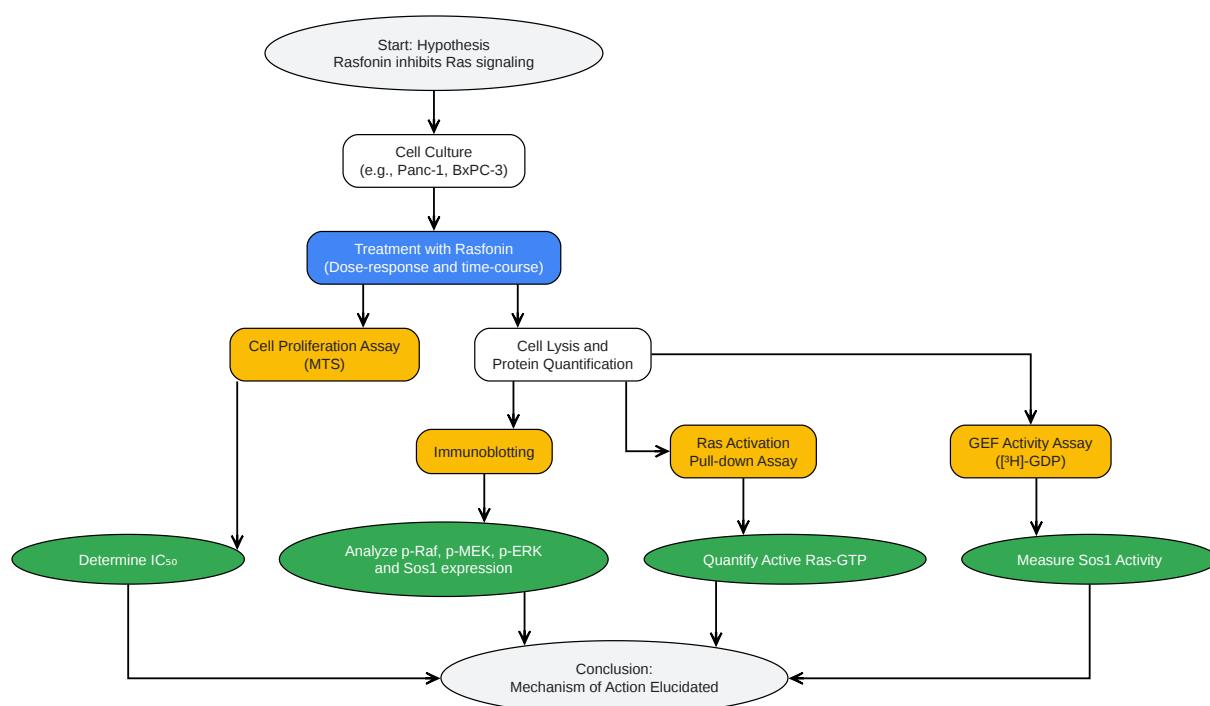
**Rasfonin** exhibits potent anti-proliferative activity, particularly in cancer cell lines harboring Ras mutations.[\[2\]](#)[\[3\]](#)[\[4\]](#) It functions as a robust inhibitor of the Ras-Raf-MEK-ERK signaling cascade, a critical pathway for cell growth and survival that is frequently hyperactivated in cancer.[\[2\]](#)

## Inhibition of the Ras-Raf-MEK-ERK Signaling Pathway

The primary mechanism of action of **Rasfonin** is the downregulation of Ras activity. However, it does not directly affect the farnesylation of Ras, a key post-translational modification required for its membrane localization and function. Instead, **Rasfonin** has been shown to reduce the expression of Son of sevenless 1 (Sos1), a crucial guanine nucleotide exchange factor (GEF) that facilitates the activation of Ras by promoting the exchange of GDP for GTP. By decreasing the levels of Sos1, **Rasfonin** effectively reduces the amount of active, GTP-bound Ras, leading

to the subsequent deactivation of the downstream signaling cascade. This results in decreased phosphorylation of c-Raf, MEK, and ERK.



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